

Mesquitol: A Comprehensive Technical Guide to its Discovery, Natural Sources, and Analysis

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Compound of Interest

Compound Name: *Mesquitol*
CAS No.: 109671-55-8
Cat. No.: B12774313

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Mesquitol, a naturally occurring flavan-3-ol, has garnered significant scientific interest due to its potent bioactive properties, including antioxidant, α -glucosidase inhibitory, antifungal, and antibacterial activities. This technical guide provides an in-depth overview of the discovery of **mesquitol**, its key chemical characteristics, and its primary natural sources. Detailed experimental protocols for the extraction, isolation, purification, and quantification of **mesquitol** are presented, along with a summary of its reported biological activities. Furthermore, this guide illustrates a plausible mechanism of action through the inhibition of the NF- κ B signaling pathway and outlines a typical experimental workflow for its study.

Introduction

Mesquitol, chemically known as (2R,3S)-2-(3,4-dihydroxyphenyl)-3,4-dihydro-2H-1-benzopyran-3,7,8-triol, is a flavonoid belonging to the flavan-3-ol subclass.^{[1][2]} Initially identified in plants of the *Prosopis* genus, it has been the subject of research for its potential applications in the pharmaceutical and agro-food industries.^{[3][4][5]} Its unique chemical

structure, particularly the pyrogallol-type A-ring, contributes to its significant free-radical scavenging properties.[3][6] This guide aims to consolidate the current knowledge on **mesquitol**, providing a valuable resource for researchers and professionals in drug discovery and natural product chemistry.

Chemical Properties of Mesquitol

The fundamental chemical properties of **mesquitol** are summarized in the table below.

Property	Value	Reference
IUPAC Name	(2R,3S)-2-(3,4-dihydroxyphenyl)-3,4-dihydro-2H-chromene-3,7,8-triol	[1]
Molecular Formula	C ₁₅ H ₁₄ O ₆	[1]
Molar Mass	290.27 g/mol	
CAS Number	109671-55-8	[1]
Appearance	Light brown powder	
Melting Point	82-85 °C	[3]

Natural Sources and Quantitative Data

The primary and most significant natural source of **mesquitol** is the heartwood of trees from the *Prosopis* genus, particularly *Prosopis juliflora*. [1][2][6] This plant, often considered an invasive species, contains unusually high concentrations of (-)-**mesquitol**. [6] The abundance of **mesquitol** in *P. juliflora* can vary depending on the age of the plant, the season of harvest, and the specific part of the tree.

Plant Source	Plant Part	Age of Plant	Season	Mesquitol Concentration	Reference
Prosopis juliflora	Heartwood, Knot wood, Pith	> 8 years	-	47-72% of acetonetic extract	[7]
Prosopis juliflora	Heartwood	> 4 years	Wet Season	642.893 µg/mL of crude extract	[2][5][8]
Prosopis juliflora	Heartwood	> 4 years	Dry Season	181.245 µg/mL of crude extract	[2][5][8]
Prosopis juliflora	Heartwood	< 4 years	Wet Season	3-6% of crude extract	[2][8]
Prosopis glandulosa	-	-	-	Presence of mesquitol-(5 → 8)-catechin atropisomers	[1][6]

Experimental Protocols

Extraction and Isolation

A common method for the extraction and isolation of **mesquitol** from *Prosopis juliflora* heartwood involves the following steps:

- **Sample Preparation:** The heartwood is air-dried and ground into a fine powder.
- **Soxhlet Extraction:** The powdered heartwood is subjected to Soxhlet extraction, serially with solvents of increasing polarity. Acetone is a commonly used solvent for extracting **mesquitol**. [2][8]

- **Maceration:** As an alternative to Soxhlet, maceration can be employed. The powdered heartwood is soaked in a suitable solvent (e.g., acetone) for an extended period with occasional agitation.
- **Column Chromatography:** The crude acetone extract is then subjected to column chromatography over silica gel. A gradient elution system, such as hexane-ethyl acetate, is used to separate the fractions.[9]
- **Thin Layer Chromatography (TLC):** TLC is used to monitor the separation and to pool fractions containing **mesquitol** based on their R_f values.[2][8]

Quantification by High-Performance Liquid Chromatography (HPLC)-UV

A validated HPLC-UV method is crucial for the accurate quantification of **mesquitol**. [2][8]

- **Instrumentation:** A liquid chromatography system equipped with a UV-Vis detector.
- **Column:** C18 column (e.g., 15 cm x 2.1 mm, 2.7 μm).[8]
- **Mobile Phase:** A mixture of acetonitrile and water (containing 0.1% formic acid) in a ratio of 70:30 (v/v).[8]
- **Flow Rate:** 0.4 mL/min.[8]
- **Column Temperature:** 25°C.[8]
- **Detection Wavelength:** 280 nm.[8]
- **Injection Volume:** 10 μL.[8]
- **Standard Preparation:** A stock solution of purified **mesquitol** is prepared and serially diluted to create a calibration curve.
- **Sample Preparation:** The crude extract is dissolved in the mobile phase and filtered before injection.

Identification by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS can be used for the identification of **mesquitol** in plant extracts.

- Sample Preparation: The sample is silylated using a derivatizing agent like BSTFA with 1% TMCS before injection.
- Carrier Gas: Helium at a constant flow of 1.2 mL/min.
- Injector Temperature: 250°C in split mode.
- Oven Temperature Program: Isothermal at 200°C for 4 minutes, then ramped to 330°C at a rate of 5°C/min, and held at 330°C.
- Ionization Mode: Electron Impact (EI) at 70 eV.
- Source and Transfer Line Temperatures: 250°C and 330°C, respectively.
- Detection: Scan mode from m/z 35 to 700.

Biological Activities and Assays

Mesquitol has demonstrated a range of biological activities. Detailed protocols for assessing these activities are provided below.

Antioxidant Activity (DPPH Radical Scavenging Assay)

This assay measures the ability of an antioxidant to scavenge the stable DPPH radical.^{[10][11][12]}

- Reagent Preparation: Prepare a 0.1 mM solution of DPPH in ethanol.
- Reaction Mixture: Add 1 mL of the DPPH solution to 3 mL of the **mesquitol** solution (at various concentrations) in ethanol.
- Incubation: Shake the mixture vigorously and allow it to stand in the dark at room temperature for 30 minutes.

- **Measurement:** Measure the absorbance of the solution at 517 nm using a UV-Vis spectrophotometer.
- **Calculation:** The percentage of scavenging activity is calculated using the formula: % Inhibition = $[(A_0 - A_1) / A_0] * 100$ where A_0 is the absorbance of the control (DPPH solution without sample) and A_1 is the absorbance of the sample.

α -Glucosidase Inhibitory Activity

This assay is used to evaluate the potential of a compound to inhibit the α -glucosidase enzyme, which is relevant for the management of type 2 diabetes.[\[5\]](#)[\[13\]](#)[\[14\]](#)

- **Reagents:**
 - α -glucosidase from *Saccharomyces cerevisiae* (0.05 U/mL in 100 mM phosphate buffer, pH 6.8).
 - p-Nitrophenyl- α -D-glucopyranoside (pNPG) (600 μ M in buffer).
 - **Mesquitol** solutions at various concentrations.
 - Sodium carbonate (1 M) to stop the reaction.
- **Procedure:**
 - In a 96-well plate, pre-incubate 50 μ L of the enzyme solution with 50 μ L of the **mesquitol** solution for 5 minutes at 37°C.
 - Add 50 μ L of the pNPG substrate to initiate the reaction and incubate for 30 minutes at 37°C.
 - Stop the reaction by adding 50 μ L of sodium carbonate.
- **Measurement:** Measure the absorbance of the p-nitrophenol released at 405 nm.
- **Calculation:** The percentage of inhibition is calculated as: % Inhibition = $[(\text{Abs_control} - \text{Abs_sample}) / \text{Abs_control}] * 100$

Antifungal and Antibacterial Activity (Broth Microdilution Method)

This method is used to determine the Minimum Inhibitory Concentration (MIC) of a compound against fungi and bacteria.^{[9][15][16][17]}

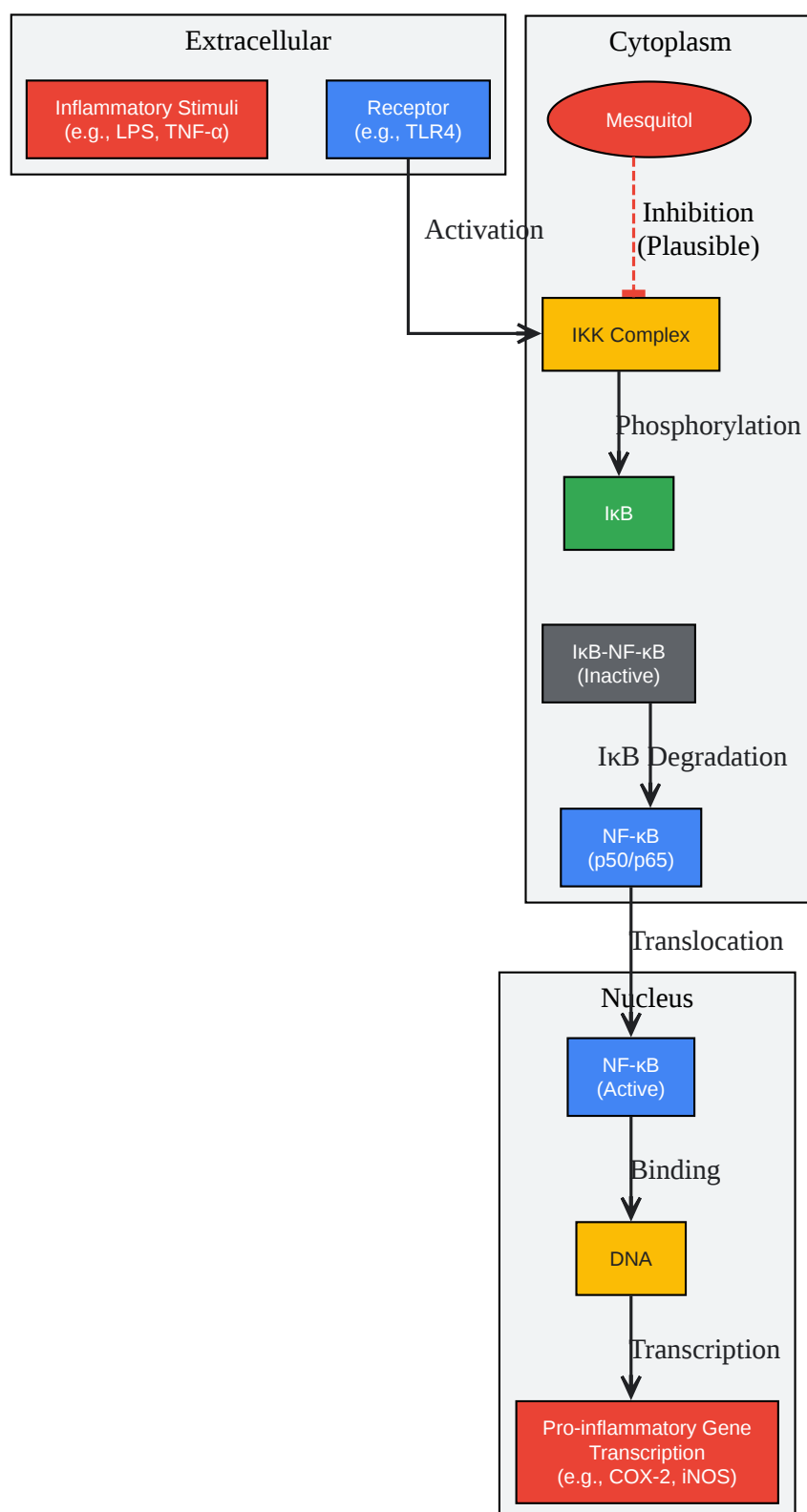
- Media Preparation: Prepare appropriate broth media for the target microorganisms (e.g., Mueller-Hinton Broth for bacteria, RPMI-1640 for fungi).
- Inoculum Preparation: Prepare a standardized inoculum of the test microorganism (e.g., 5×10^5 CFU/mL for bacteria).
- Serial Dilution: In a 96-well microtiter plate, perform a two-fold serial dilution of the **mesquitol** solution in the broth.
- Inoculation: Add the prepared inoculum to each well. Include a positive control (broth with inoculum, no compound) and a negative control (broth only).
- Incubation: Incubate the plates at the appropriate temperature and duration for the specific microorganism (e.g., 37°C for 24 hours for bacteria).
- MIC Determination: The MIC is the lowest concentration of **mesquitol** that completely inhibits the visible growth of the microorganism.

Signaling Pathways and Experimental Workflows

While the direct signaling pathways modulated by **mesquitol** have not been extensively studied, its classification as a flavan-3-ol and its demonstrated anti-inflammatory properties suggest a plausible interaction with key inflammatory pathways. Flavan-3-ols are known to inhibit the NF-κB signaling pathway, a central regulator of inflammation.^{[3][8][18]}

Plausible Signaling Pathway: Inhibition of NF-κB

The following diagram illustrates the hypothetical inhibition of the NF-κB signaling pathway by **mesquitol**.

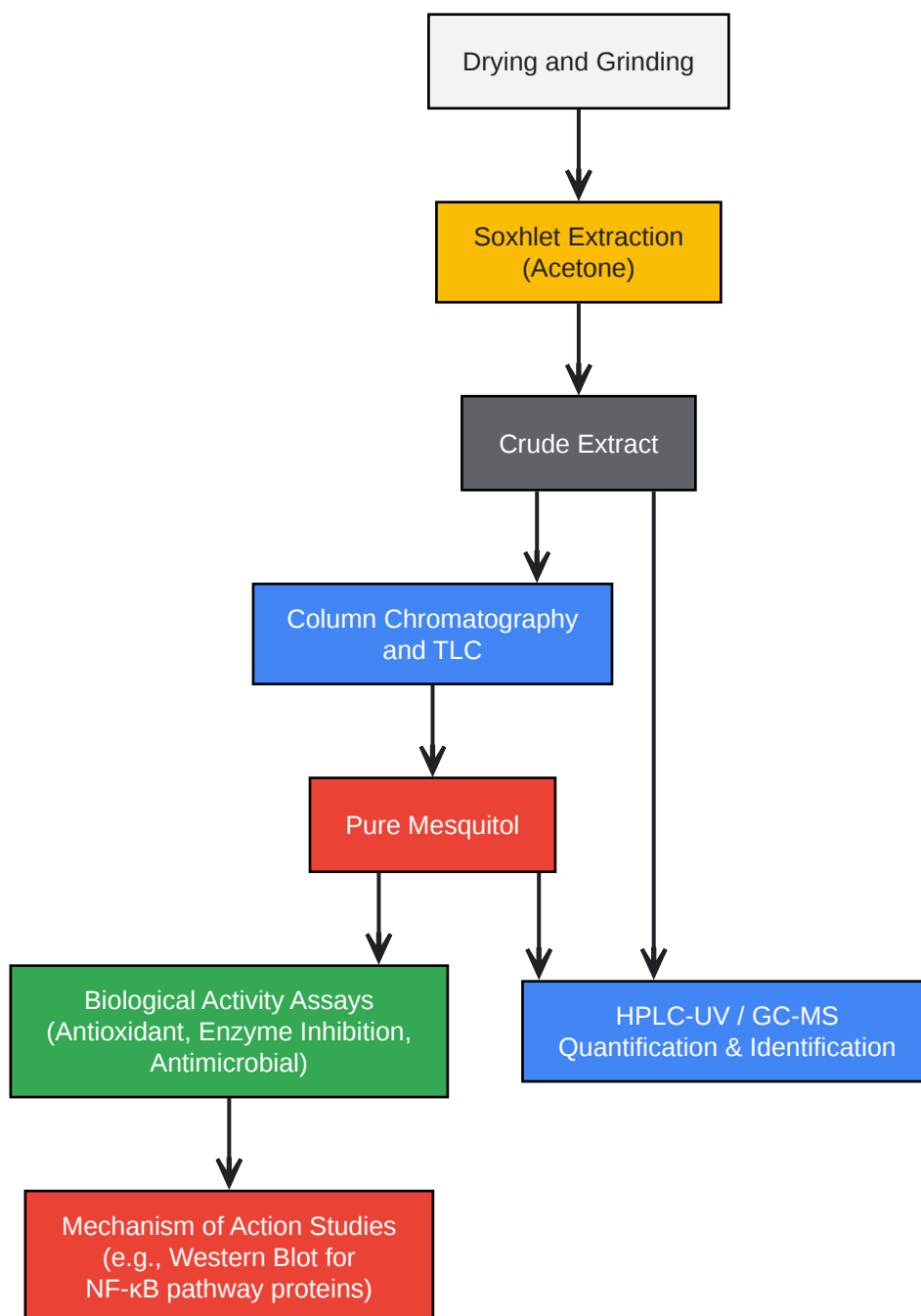


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Caption: Plausible inhibition of the NF-κB signaling pathway by **mesquitol**.

Experimental Workflow: From Plant Material to Bioactivity

The following diagram outlines a typical experimental workflow for the study of **mesquitol**.



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Caption: Experimental workflow for **mesquitol** extraction, analysis, and bioactivity testing.

Conclusion

Mesquitol stands out as a promising natural compound with a range of beneficial biological activities. Its high abundance in the readily available and often invasive *Prosopis juliflora* makes it an attractive candidate for further research and development in the pharmaceutical and nutraceutical industries. This technical guide has provided a comprehensive overview of the current knowledge on **mesquitol**, from its fundamental properties to detailed experimental protocols. The elucidation of its precise molecular mechanisms of action, particularly its interaction with cellular signaling pathways, remains a key area for future investigation. The methodologies and data presented herein serve as a solid foundation for researchers to build upon in unlocking the full therapeutic potential of **mesquitol**.

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